

Application Notes: Preparation and Use of Bafilomycin C1 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bafilomycin C1*

Cat. No.: *B15558859*

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Abstract

Bafilomycin C1 is a macrolide antibiotic derived from *Streptomyces* species, widely utilized in cellular research as a potent and specific inhibitor of vacuolar-type H⁺-ATPases (V-ATPases). [1][2] This inhibition leads to an increase in the pH of acidic intracellular compartments, such as lysosomes and endosomes. Consequently, **Bafilomycin C1** is an essential tool for studying autophagy, apoptosis, and membrane transport phenomena.[3] Proper preparation, storage, and handling of **Bafilomycin C1** stock solutions are critical for ensuring experimental reproducibility and accuracy. These application notes provide a detailed protocol for preparing a stock solution of **Bafilomycin C1** using Dimethyl Sulfoxide (DMSO) and offer guidance on its storage, stability, and application in cell-based assays.

Bafilomycin C1: Product Information

Bafilomycin C1 is a white to off-white solid powder.[1] Key chemical and physical properties are summarized below for easy reference.

Property	Value	References
Molecular Formula	C ₃₉ H ₆₀ O ₁₂	[1][4][5]
Molecular Weight	720.9 g/mol	[4][5]
CAS Number	88979-61-7	[1][2][4]
Purity	Typically >95% or >98%	[4][5]
Physical Appearance	A powder; Solid; Crystalline solid	[1][4][6]
Solubility	Soluble in DMSO, ethanol, methanol, and DMF	[4][7]

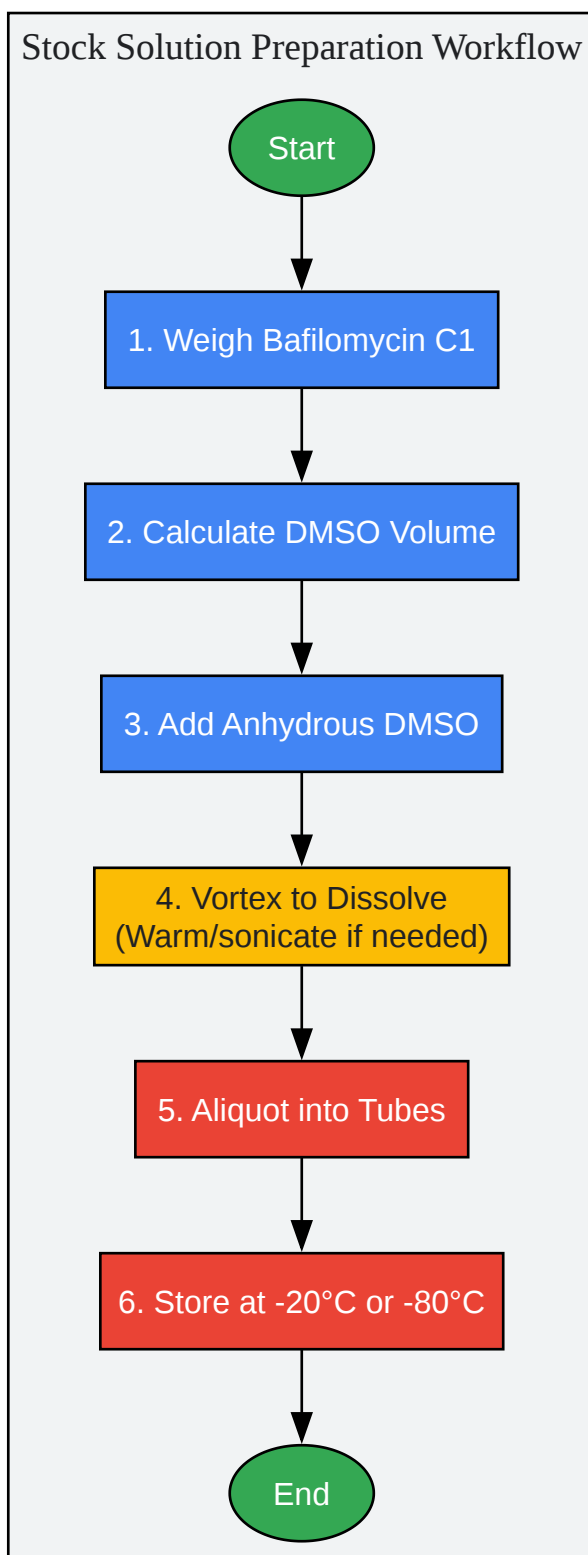
Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **Bafilomycin C1** in DMSO. It is crucial to use high-quality, anhydrous DMSO to ensure the stability and solubility of the compound.[1]

2.1. Materials and Equipment

- **Bafilomycin C1** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (amber or covered in foil)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

2.2. Preparation Workflow



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Caption: Workflow for preparing **Bafilomycin C1** stock solution.

2.3. Step-by-Step Procedure

- Pre-dissolution Steps: Allow the **Bafilomycin C1** vial to equilibrate to room temperature before opening to prevent condensation. Perform all steps in a sterile environment.
- Weighing: Accurately weigh the desired amount of **Bafilomycin C1** powder. For example, weigh 1 mg of the powder.
- Calculating Solvent Volume: Use the following formula to calculate the volume of DMSO required:

$$\text{Volume } (\mu\text{L}) = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] \times [1 / \text{Concentration (mol/L)}] \times 1,000,000$$

Example Calculation for a 10 mM Stock from 1 mg:

- Volume (μL) = $[0.001 \text{ g} / 720.9 \text{ g/mol}] \times [1 / 0.01 \text{ mol/L}] \times 1,000,000$
- Volume (μL) \approx 138.7 μL

Parameter	Value
Mass of Bafilomycin C1	1 mg
Molecular Weight	720.9 g/mol
Desired Concentration	10 mM (0.01 M)
Calculated DMSO Volume	138.7 μL

- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the **Bafilomycin C1** powder.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming or brief sonication may be required to fully dissolve the compound.[1]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in light-protected tubes.[8][9]

- Storage: Store the aliquots at -20°C for short-term use or -80°C for long-term storage.[1][9]

Storage and Stability

Proper storage is essential to maintain the bioactivity of **Bafilomycin C1**. Long-term storage of solutions is generally not recommended, and fresh preparation is ideal.[4][7]

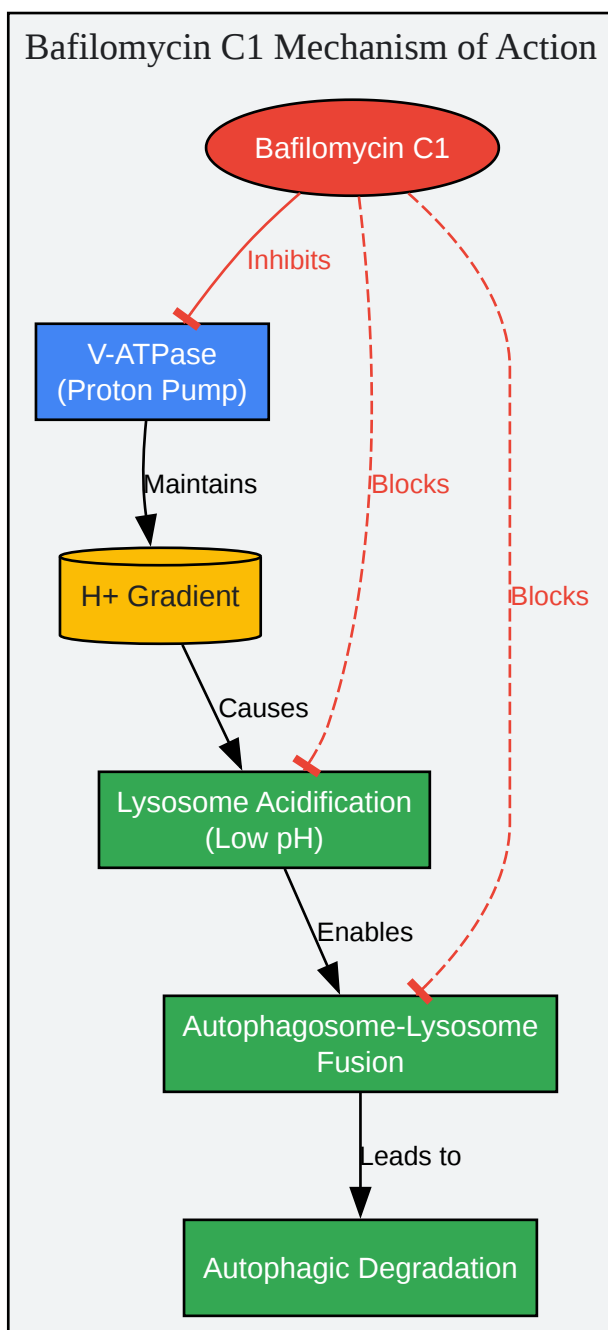
Form	Storage Temperature	Stability Period	Recommendations
Powder	-20°C	≥ 4 years	Store desiccated and protected from light.[5][6][10]
DMSO Stock Solution	-20°C	1 month	Aliquot to avoid freeze-thaw cycles.[1][9]
DMSO Stock Solution	-80°C	6 months	Preferred for longer-term storage.[1][9]

Note: The stability of compounds in DMSO can be affected by factors like water content and repeated temperature changes.[11][12] It is recommended to use newly opened, anhydrous DMSO for stock preparation.[1]

Application Notes

4.1. Mechanism of Action

Bafilomycin C1 is a specific, potent, and reversible inhibitor of V-type H⁺-ATPases.[1][2] These proton pumps are crucial for acidifying intracellular organelles. By inhibiting V-ATPase, **Bafilomycin C1** blocks this acidification process, which in turn inhibits the fusion of autophagosomes with lysosomes. This blockage of the autophagic flux leads to an accumulation of autophagosomes, a key indicator used in autophagy research.[13][14]



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Caption: Inhibition of V-ATPase by **Bafilomycin C1** blocks autophagic flux.

4.2. Use in Cell Culture

When preparing working solutions for cell-based assays, the DMSO stock should be diluted directly into the culture medium immediately before use.[8]

- Working Concentration: The optimal concentration varies by cell type and experimental design but typically ranges from 10 nM to 100 nM for autophagy studies.[3][7] Cytotoxicity may be observed at concentrations ≥ 100 nM in some cell lines.[7]
- Incubation Time: Incubation times can range from 1 to 24 hours, depending on the specific assay.[3] Shorter incubations (30-60 minutes) are often sufficient to disrupt lysosomal pH.[7]
- DMSO Concentration: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1% to 0.5%, to avoid solvent-induced toxicity.[8][9] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments. [15]

4.3. Quality Control and Best Practices

- Solvent Quality: Use high-purity, anhydrous DMSO to prevent compound degradation. Hygroscopic DMSO can significantly impact solubility.[1]
- Avoid Freeze-Thaw: Aliquoting the stock solution is critical to preserve its activity.[8][9]
- Light Sensitivity: Protect the **Bafilomycin C1** powder and its solutions from prolonged exposure to light.[8]
- Confirmation: The efficacy of a stored solution should be re-evaluated if it has been stored at -20°C for over a month.[9]

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